

Bunitrolol Hydrochloride molecular formula and weight

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Compound of Interest

Compound Name: Bunitrolol Hydrochloride

Cat. No.: B1204470

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Bunitrolol Hydrochloride: A Core Technical Profile

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental physicochemical properties is paramount. This guide provides a concise technical summary of **Bunitrolol Hydrochloride**, focusing on its molecular formula and weight.

Physicochemical Data Summary

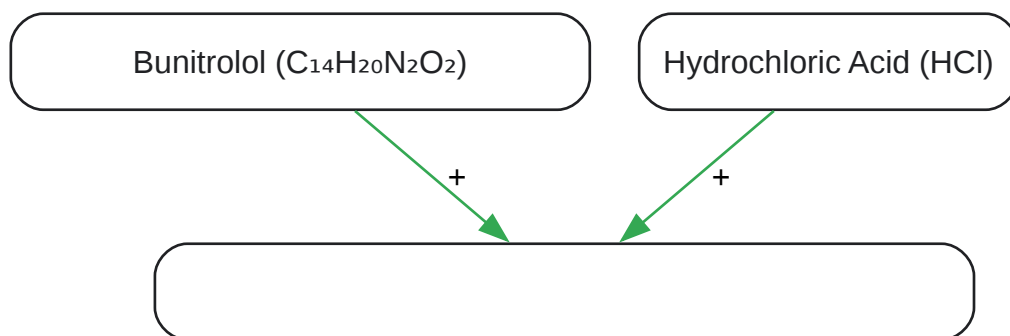
The following table outlines the key molecular identifiers for **Bunitrolol Hydrochloride**, facilitating straightforward data comparison and integration into research workflows.

Property	Value
Molecular Formula	$C_{14}H_{21}ClN_2O_2$ [1]
Molecular Weight	284.78 g/mol [1][2][3][4][5]
Alternate Molecular Formula	$C_{14}H_{20}N_2O_2 \cdot HCl$ [2][3][5][6]

Note: The alternate molecular formula explicitly represents the hydrochloride salt.

Logical Relationship of Molecular Components

The relationship between the base compound, Bunitrolol, and its hydrochloride salt is fundamental to its chemical identity and formulation. The following diagram illustrates this simple but critical association.



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Formation of **Bunitrolol Hydrochloride**.

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References

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